

In-Depth Technical Guide: 25-Desacetyl Rifampicin-d3

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Compound of Interest

Compound Name: *25-Desacetyl Rifampicin-d3*

Cat. No.: *B14793545*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **25-Desacetyl Rifampicin-d3**, a key deuterated metabolite of the front-line anti-tuberculosis drug, Rifampicin. This document details its molecular characteristics, a representative analytical methodology for its quantification, and its place within the metabolic pathway of its parent compound.

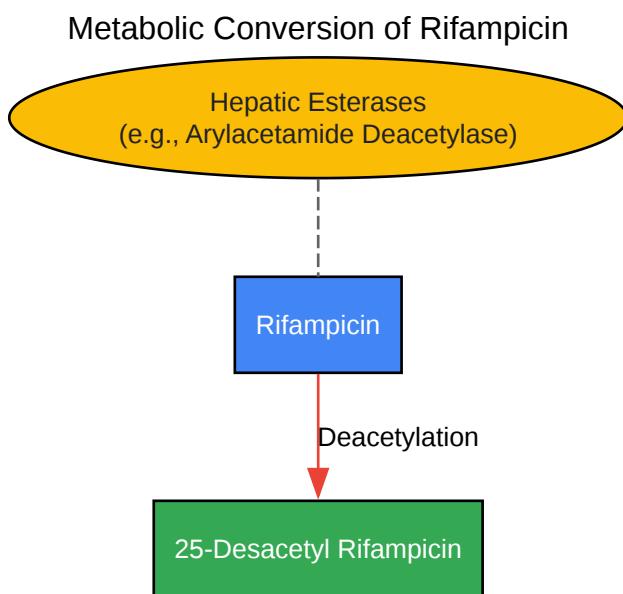
Core Data Presentation

The following table summarizes the molecular weights and chemical formulas of **25-Desacetyl Rifampicin-d3** and related compounds. This quantitative data is essential for mass spectrometry-based analysis and metabolic studies.

Compound Name	Chemical Formula	Molecular Weight (g/mol)
25-Desacetyl Rifampicin-d3	C ₄₁ H ₅₃ D ₃ N ₄ O ₁₁	783.92[1][2][3]
25-Desacetyl Rifampicin	C ₄₁ H ₅₆ N ₄ O ₁₁	780.9[4][5][6]
Rifampicin-d3	C ₄₃ H ₅₅ D ₃ N ₄ O ₁₂	825.96[1][7][8][9]
Rifampicin	C ₄₃ H ₅₈ N ₄ O ₁₂	822.94[2][6][10][11]

Metabolic Pathway of Rifampicin

Rifampicin undergoes metabolism in the liver, where it is deacetylated to form its primary and microbiologically active metabolite, 25-Desacetyl Rifampicin.[12][13] This biotransformation is a crucial aspect of its pharmacokinetic profile. The metabolic relationship is depicted in the following diagram.



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Metabolic pathway of Rifampicin to 25-Desacetyl Rifampicin.

Experimental Protocol: Quantification of 25-Desacetyl Rifampicin-d3 by LC-MS/MS

The following protocol outlines a general liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the simultaneous quantification of Rifampicin and 25-Desacetyl Rifampicin in a biological matrix, such as plasma. **25-Desacetyl Rifampicin-d3** is an ideal internal standard for this assay due to its similar chemical properties and distinct mass.

1. Sample Preparation (Protein Precipitation)

- To a 100 μ L aliquot of plasma sample, add 300 μ L of ice-cold acetonitrile containing the internal standard (**25-Desacetyl Rifampicin-d3**).
- Vortex the mixture vigorously to precipitate proteins.
- Centrifuge the sample to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube for analysis.

2. Liquid Chromatography (LC)

- Column: A C18 reversed-phase column (e.g., ZORBAX Eclipse Plus C18, 4.6 mm x 150 mm, 5 μ m) is suitable for separation.[14]
- Mobile Phase: A gradient or isocratic elution using a mixture of an organic solvent (e.g., methanol or acetonitrile) and an aqueous buffer (e.g., 2mM ammonium acetate) is typically employed.[15]
- Flow Rate: A flow rate in the range of 0.2-1.0 mL/min is common.
- Injection Volume: A small injection volume (e.g., 1-10 μ L) is used.[14][16]

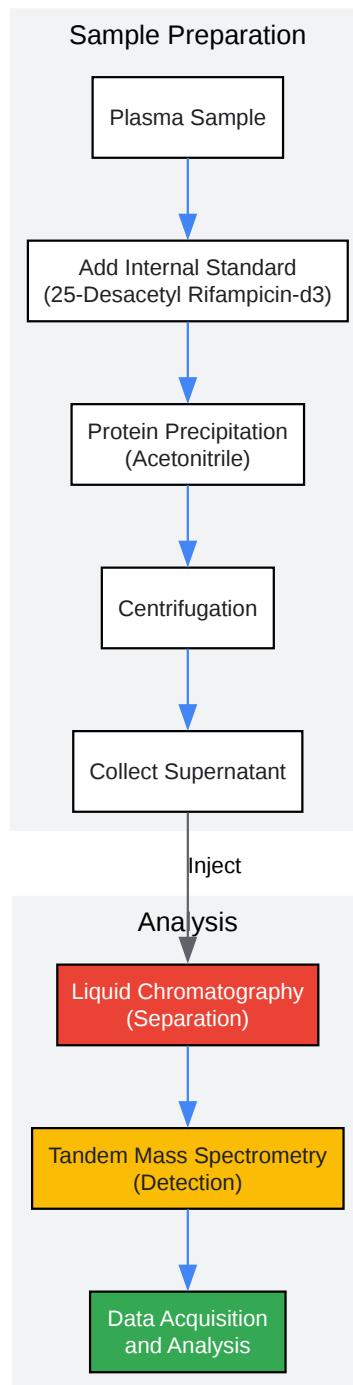
3. Mass Spectrometry (MS/MS)

- Ionization: Electrospray ionization (ESI) in positive mode is generally used.
- Detection: The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions are monitored for each analyte and the internal standard.
 - Example Transition for Rifampicin: m/z 823.4 \rightarrow 791.4
 - Example Transition for 25-Desacetyl Rifampicin: The precursor ion would be approximately m/z 781.4.
 - Transition for **25-Desacetyl Rifampicin-d3**: The precursor ion would be approximately m/z 784.4.

- Data Analysis: The concentration of 25-Desacetyl Rifampicin is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

The following diagram illustrates the general workflow for this analytical method.

LC-MS/MS Workflow for 25-Desacetyl Rifampicin Analysis

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General workflow for the quantification of 25-Desacetyl Rifampicin.

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